

Physical and chemical properties of 1,1,2-Trichlorohex-1-ene

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Compound of Interest

Compound Name: 1,1,2-Trichlorohex-1-ene

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An In-depth Technical Guide to 1,1,2-Trichlorohex-1-ene

For Researchers, Scientists, and Drug Development Professionals

October 27, 2025

Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of **1,1,2-Trichlorohex-1-ene**. Due to the limited availability of direct experimental data for this specific compound, this guide also incorporates information on analogous chlorinated alkenes and general principles of organic chemistry to offer a predictive understanding of its characteristics. This document is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development who may be working with or investigating this and related compounds. All quantitative data is summarized in structured tables, and where applicable, general experimental methodologies and logical workflows are presented.

Introduction

1,1,2-Trichlorohex-1-ene is a chlorinated alkene with the molecular formula $C_6H_9Cl_3$. While specific applications and extensive research on this particular molecule are not widely documented, its structure suggests potential utility as an intermediate in organic synthesis, a

monomer for specialized polymers, or as a subject of study in toxicology and environmental science due to the prevalence of chlorinated hydrocarbons as industrial chemicals and pollutants.[1][2] This guide aims to consolidate the available information and provide a framework for understanding its properties and potential applications.

Physical Properties

Direct experimental data for many physical properties of **1,1,2-Trichlorohex-1-ene** are not readily available in the reviewed literature. The following table summarizes the known and computed physical properties. For properties lacking experimental values, a qualitative description or data from analogous compounds is provided as a reference.

Property	Value/Description	Source
Molecular Formula	<chem>C6H9Cl3</chem>	[3]
Molecular Weight	187.5 g/mol	[3]
CAS Number	53977-99-4	[3]
Appearance	Likely a colorless liquid at room temperature, characteristic of similar chlorinated hydrocarbons. [4] [5]	N/A
Odor	Expected to have a slight, sweetish odor, similar to other vinyl chloride compounds. [4] [5]	N/A
Density	Not experimentally determined. Expected to be denser than water.	N/A
Boiling Point	Not experimentally determined. The boiling points of alkenes are generally slightly lower than their alkane counterparts. [6] The presence of chlorine atoms will increase the boiling point compared to non-chlorinated hexene.	N/A
Melting Point	Not experimentally determined.	N/A
Solubility	Expected to be practically insoluble in water but soluble in many organic solvents, a common characteristic of chlorinated hydrocarbons. [3]	N/A
Vapor Pressure	Not experimentally determined.	N/A
Refractive Index	Not experimentally determined.	N/A
XLogP3-AA	4.3	[3]

Topological Polar Surface Area	0 Å ²	[3]
Heavy Atom Count	9	[3]
Rotatable Bond Count	3	[3]

Chemical Properties and Reactivity

The chemical behavior of **1,1,2-Trichlorohex-1-ene** is dictated by the presence of the carbon-carbon double bond and the three chlorine atoms.

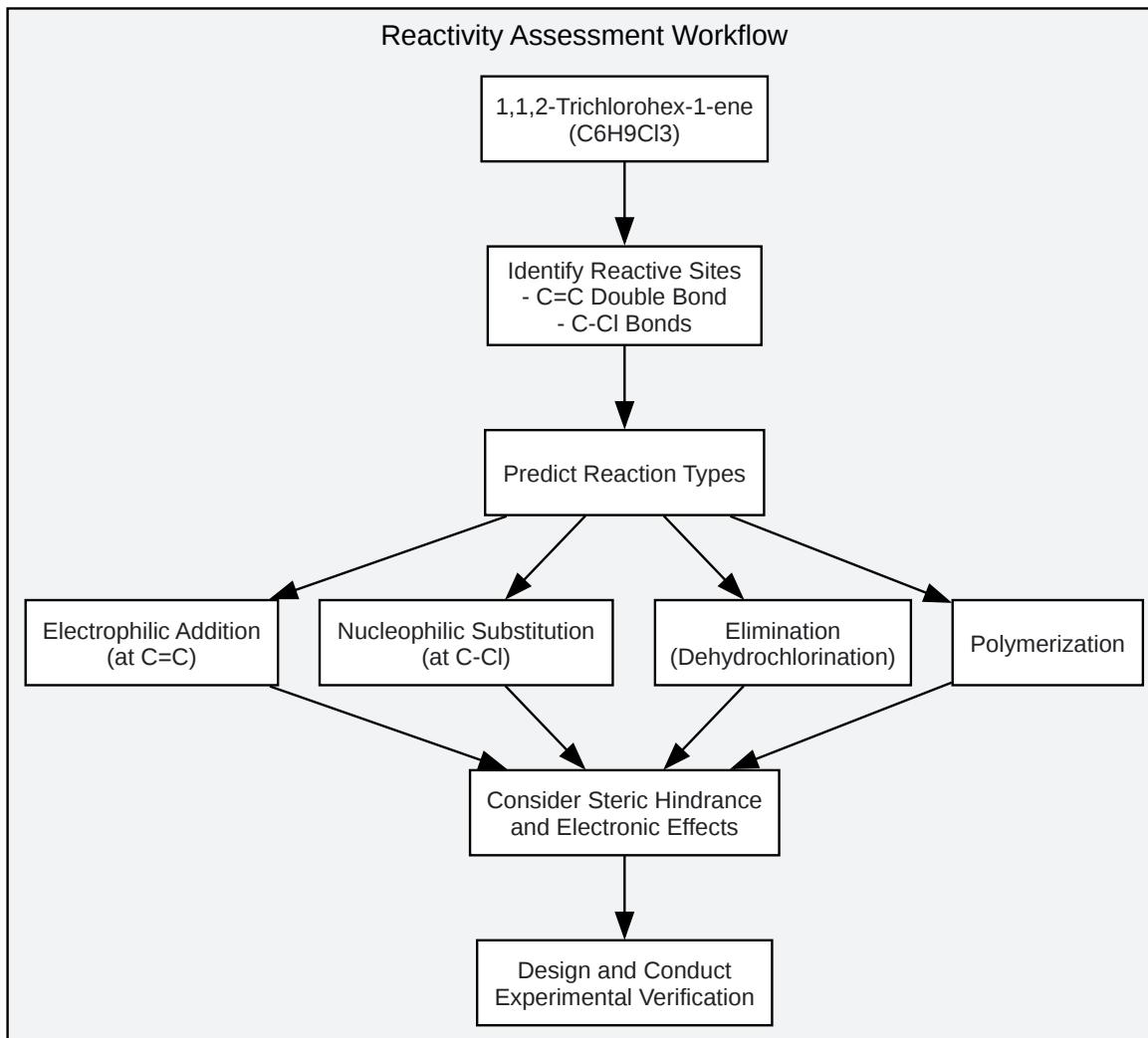
Stability and Storage:

- Stability: Chlorinated alkenes can be reactive and may polymerize, especially in the presence of light, air, oxygen, or catalysts.[\[3\]](#)[\[5\]](#) Vinyl chloride, a related compound, is known to be unstable at high temperatures.[\[5\]](#)
- Storage: It is advisable to store **1,1,2-Trichlorohex-1-ene** in a cool, dark, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[7\]](#)

Reactivity:

- The double bond in **1,1,2-Trichlorohex-1-ene** is electron-rich and susceptible to electrophilic addition reactions.
- The chlorine atoms are electron-withdrawing and can influence the reactivity of the double bond.
- The C-Cl bonds can undergo nucleophilic substitution or elimination reactions under appropriate conditions.[\[8\]](#)
- Vinyl chlorides are highly reactive and can participate in polymerization reactions.[\[3\]](#)

The following diagram illustrates a general logical workflow for assessing the reactivity of **1,1,2-Trichlorohex-1-ene**.



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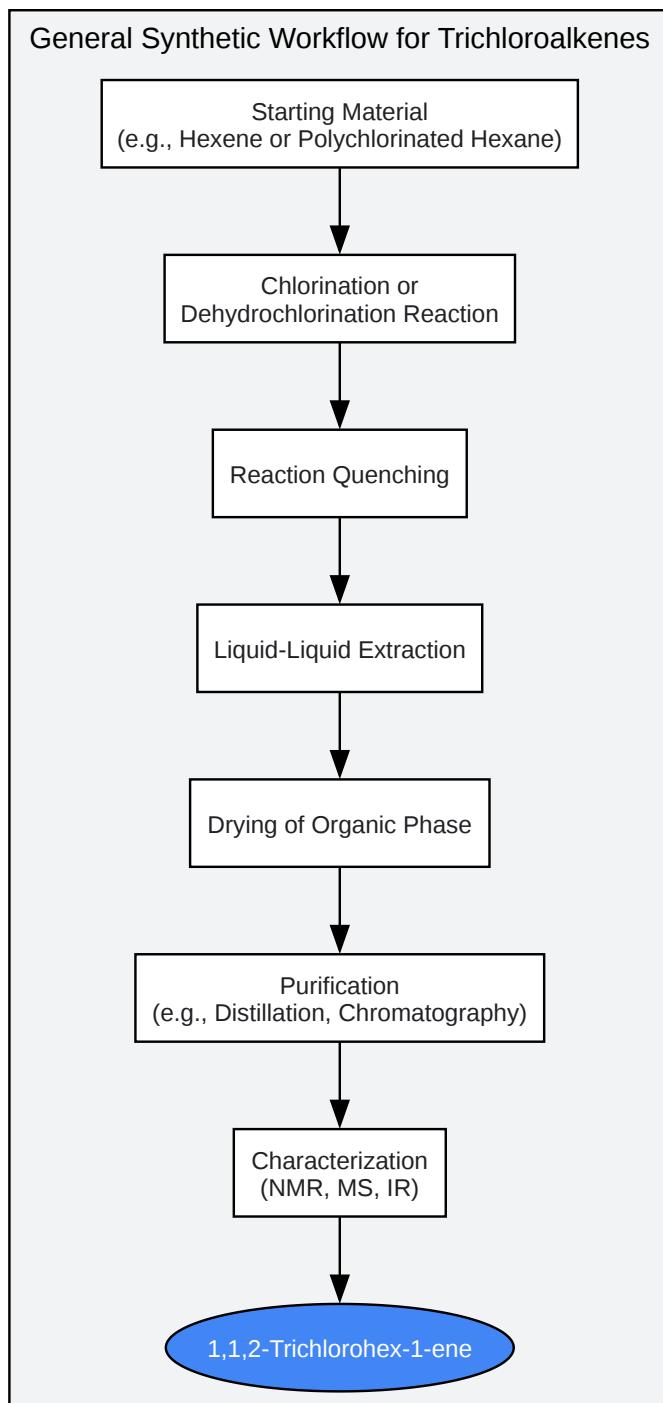
Caption: Logical workflow for assessing the chemical reactivity of **1,1,2-Trichlorohex-1-ene**.

Experimental Protocols

Specific, detailed experimental protocols for the synthesis, purification, and analysis of **1,1,2-Trichlorohex-1-ene** are not available in the public domain. However, general methodologies applicable to chlorinated hydrocarbons can be adapted.

General Synthesis Approach

A plausible synthetic route to **1,1,2-Trichlorohex-1-ene** could involve the dehydrochlorination of a more saturated polychlorinated hexane or the direct chlorination of hexene or a partially chlorinated hexene. The following diagram outlines a generalized synthetic workflow.



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